

Chemical and physical properties of Sodium L-pyroglutamate.

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Compound of Interest

Compound Name: Sodium L-pyroglutamate

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An In-Depth Technical Guide to the Chemical and Physical Properties of **Sodium L-pyroglutamate**

Introduction: Beyond a Simple Humectant

Sodium L-pyroglutamate, the sodium salt of L-pyroglutamic acid, is a molecule of significant interest in pharmaceutical and cosmetic sciences.^{[1][2]} Often recognized by its synonym, Sodium PCA (Pyrrolidone Carboxylic Acid), its role extends far beyond its well-documented function as a superior moisturizing agent.^{[3][4][5]} It is a naturally occurring component of the skin's Natural Moisturizing Factor (NMF), underscoring its inherent biocompatibility and physiological importance.^{[4][6]}

This guide provides a comprehensive technical overview of the core chemical and physical properties of **Sodium L-pyroglutamate**. We will delve into its structural attributes, physicochemical parameters, and the analytical methodologies required for its characterization. The objective is to equip researchers, scientists, and drug development professionals with the foundational knowledge necessary to effectively formulate, analyze, and innovate with this versatile molecule. We will explore not just what its properties are, but why they are relevant and how they are reliably determined, grounding our discussion in established scientific principles.

Molecular Identity and Structure

The chemical identity of a compound is the bedrock of its scientific exploration. **Sodium L-pyroglutamate**'s unique structure, derived from the cyclization of L-glutamic acid, dictates its chemical behavior and physical characteristics.^[3]

Nomenclature and Chemical Identifiers

A consistent and unambiguous identification system is critical in scientific research and drug development.

Property	Identifier	Source(s)
Chemical Name	Sodium L-pyroglutamate	
Synonyms	Sodium PCA, Sodium (2S)-5-oxo-2-pyrrolidinecarboxylate, L-PCA-Na, Sodium Pidolate	[7]
CAS Number	28874-51-3	[1][4][8]
EC Number	249-277-1	[4][8]
Molecular Formula	C ₅ H ₆ NNaO ₃	[4][7]
Molecular Weight	151.10 g/mol	[7][9]

Structural Elucidation

Sodium L-pyroglutamate is the sodium salt of L-pyroglutamic acid, a lactam formed through the intramolecular dehydration of L-glutamic acid.^{[3][10]} This cyclization results in a five-membered pyrrolidone ring, which is fundamental to its properties.^[3] The "L" designation signifies its stereochemical origin from the naturally occurring L-amino acid, a crucial factor for its biocompatibility.

Caption: Formation of L-pyroglutamate from L-glutamic acid.

Physicochemical Properties

The physical and chemical properties of a molecule govern its behavior in various environments, from bulk storage to complex biological systems.

General Properties

These core properties are the first parameters assessed when evaluating a compound for any application.

Property	Value / Description	Source(s)
Appearance	Clear, colorless to pale yellow transparent liquid (as a 50% aqueous solution). Can also exist as a solid/oil.	[4] [8] [11]
pH (Solution)	6.5 - 7.5 (typically for a 10% or 50% aqueous solution)	[4] [8] [11]
Melting Point	~125°C (for the solid form)	[6] [7]
Boiling Point	~313.7°C (at 101,325 Pa)	[6] [7]
Density	~1.45 g/cm ³ (solid); ~1.26 g/cm ³ (50% solution)	[4] [7]

Solubility Profile

Solubility is a critical parameter for formulation development, influencing bioavailability and ease of incorporation into various delivery systems.[\[1\]](#) **Sodium L-pyroglutamate** exhibits excellent aqueous solubility.

Solvent	Solubility	Source(s)
Water	Highly soluble (613 g/L at 20°C)	[7] [8]
Ethanol	Soluble	[8]
Methanol	Sparingly Soluble	[7]
Oils	Insoluble	[8]

The high water solubility is attributed to the ionic nature of the sodium carboxylate group and the hydrogen bonding capacity of the carbonyl and imine groups within the pyrrolidone ring.[3]

Hygroscopicity and Humectant Activity

A defining characteristic of **Sodium L-pyroglutamate** is its strong hygroscopicity—the ability to attract and retain moisture from the atmosphere.[3][6] This property makes it an exceptional humectant. Its moisture-binding capacity is reported to be significantly higher than that of common polyols like glycerin and propylene glycol.[4][6][12] This is a direct consequence of its molecular structure, where the carbonyl and imine groups effectively form hydrogen bonds with water molecules.[3]

Optical Activity

Derived from L-glutamic acid, **Sodium L-pyroglutamate** is a chiral molecule and is optically active.[3] This means it rotates the plane of polarized light. The measurement of specific rotation is a key quality control parameter to confirm the stereochemical identity and purity of the material.

The causality behind this experiment lies in the unique interaction of a chiral molecule with plane-polarized light.[13] A robust protocol ensures that the measured rotation is a true reflection of the substance's intrinsic properties.

- **Instrument & Calibration:** Use a calibrated polarimeter with a sodium D-line light source (589 nm).[13][14][15] Calibrate the instrument to a zero reading using the specified solvent.
- **Sample Preparation:** Prepare a solution of **Sodium L-pyroglutamate** of a known concentration (c), typically in g/mL, using a suitable solvent (e.g., water).[13] Ensure complete dissolution and thermal equilibrium at a specified temperature (e.g., 20°C).
- **Measurement:** Fill a polarimeter cell of a known path length (l), measured in decimeters (dm), with the sample solution.[13][14]
- **Data Acquisition:** Measure the observed angle of rotation (α).[13] Multiple readings should be taken and averaged to minimize random error.

- Calculation: Calculate the specific rotation $[\alpha]$ using the formula: $[\alpha] = \alpha / (l \times c)$ ^[13] The result is reported with the temperature and wavelength, e.g., $[\alpha]^{20D}$.

Caption: Workflow for determining specific rotation.

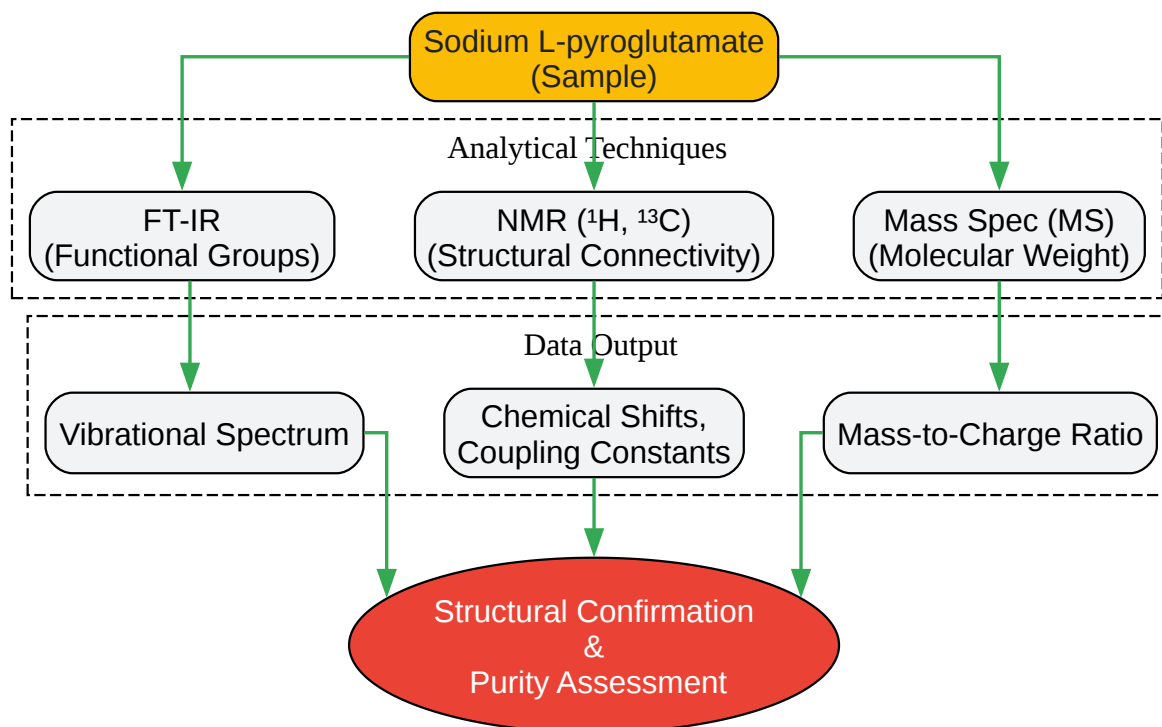
Chemical Stability and Reactivity

For drug development, understanding a compound's stability is non-negotiable. **Sodium L-pyroglutamate** is noted for its high chemical stability under a range of pH conditions, a benefit of its lactam structure and salt form.^{[1][3]}

- Thermal Stability: The compound is stable at ambient temperatures. Thermal decomposition studies, often conducted via Thermogravimetric Analysis (TGA), show that significant decomposition of the parent molecule L-pyroglutamic acid begins after its melting point.^[10] The sodium salt form generally enhances thermal stability compared to the free acid.
- pH Stability: The lactam ring is generally stable to hydrolysis under neutral and mildly acidic or basic conditions, which is advantageous for formulation. Extreme pH conditions and high temperatures can, however, promote hydrolysis back to glutamate.
- Storage: It should be stored in tightly closed containers in a dry, ventilated place, away from light and moisture, to prevent degradation and maintain its hygroscopic nature.^{[4][6][8]}

Analytical Characterization

A multi-technique approach is essential for the unambiguous identification and quality assessment of **Sodium L-pyroglutamate**.^[16]



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Caption: A multi-modal workflow for spectroscopic analysis.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is a rapid and powerful tool for identifying the key functional groups present in the molecule.^{[16][17]}

- Expected Absorptions:
 - ~1680-1720 cm⁻¹: A strong absorption band corresponding to the C=O stretching vibration of the carboxylic acid salt (carboxylate).
 - ~1650-1690 cm⁻¹: A strong C=O stretching band from the amide (lactam) in the five-membered ring.

- $\sim 3100\text{-}3500\text{ cm}^{-1}$: An N-H stretching band from the lactam. If the sample is hydrated, a broad O-H stretch from water will also appear in this region.
- $\sim 2800\text{-}3000\text{ cm}^{-1}$: C-H stretching vibrations from the aliphatic CH_2 groups in the ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most detailed information about the molecular structure, confirming the connectivity of atoms.^[16]

- ^1H NMR: The proton NMR spectrum will show distinct signals for the three sets of non-equivalent protons on the pyrrolidone ring. The chemical shifts and splitting patterns (coupling) provide definitive proof of the ring structure.
- ^{13}C NMR: The carbon NMR spectrum will show five distinct signals, corresponding to the five carbon atoms in the molecule: the two carbonyl carbons (carboxylate and lactam), the chiral carbon (C-H), and the two methylene ($-\text{CH}_2-$) carbons.

Mass Spectrometry (MS)

MS is used to confirm the molecular weight of the compound.^[18] Using electrospray ionization (ESI), one would expect to observe the pyroglutamate anion at m/z 128.04 $[\text{M}-\text{Na}]^-$ in negative ion mode, or potentially adducts in positive ion mode.

Applications in Research and Drug Development

The unique physicochemical properties of **Sodium L-pyroglutamate** make it a valuable excipient and component in advanced formulations.

- Bioavailability Enhancement: Its high water solubility and potential as a skin penetration enhancer can be leveraged in topical and transdermal drug delivery systems.^{[1][12]}
- Stabilizing Agent: Its chemical stability and biocompatibility make it a suitable agent for stabilizing active pharmaceutical ingredients (APIs) in aqueous formulations.^[1]
- Humectant in Formulations: In topical creams, ointments, and gels, it functions to maintain hydration, which can improve drug absorption and patient comfort.^{[1][5]}

- Nootropic Research: L-pyroglutamic acid itself has been investigated for potential cognitive-enhancing effects, making its salts of interest in nutritional and nootropic formulations.[1][5]

Safety and Handling

A thorough understanding of safety is paramount. **Sodium L-pyroglutamate** is generally considered safe, non-toxic, and non-irritating, consistent with its natural presence in human skin.[4][5]

- General Handling: Adhere to good laboratory practices. Avoid contact with skin and eyes and avoid formation of dust and aerosols if handling the solid form.[9][19]
- First Aid Measures:
 - Skin Contact: Wash off with soap and plenty of water.[9]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[9]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[9][20]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection as dictated by the scale and nature of the work.[19][20]

Conclusion

Sodium L-pyroglutamate is a functionally rich and structurally elegant molecule. Its properties—stemming from its chiral, cyclic structure—include exceptional hygroscopicity, high water solubility, and excellent chemical stability. These characteristics, combined with its inherent biocompatibility, make it a highly valuable component for scientists and researchers in drug development and advanced material sciences. A comprehensive analytical approach, grounded in the principles outlined in this guide, is essential for ensuring its quality and unlocking its full potential in innovative applications.

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